

A Comprehensive Technical Guide to the Physical Properties of 6-Methyl-2-pyridinol

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Compound of Interest

Compound Name: 2-Hydroxy-6-methylpyridine

Cat. No.: B103643

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of 6-Methyl-2-pyridinol (CAS No: 3279-76-3), a crucial heterocyclic compound with applications in medicinal chemistry and materials science. This document is intended to be a comprehensive resource, offering quantitative data, detailed experimental methodologies, and visual workflows to aid in research and development.

Core Physical Properties

6-Methyl-2-pyridinol, also known as 6-methyl-2(1H)-pyridone, is a white to cream-colored crystalline powder. Its physical characteristics are fundamental to its behavior in various chemical and biological systems. A summary of its key physical properties is presented below.

Tautomerism of 6-Methyl-2-pyridinol

A critical aspect of the chemistry of 6-Methyl-2-pyridinol is its existence as a tautomeric equilibrium between the pyridinol and pyridone forms. In the solid state and in many solutions, the pyridone tautomer is the predominant form.^{[1][2]} This equilibrium is crucial as the different tautomers can exhibit distinct physicochemical properties, including solubility, lipophilicity, and hydrogen bonding capabilities, which in turn affect their biological activity and formulation characteristics.

Figure 1: Tautomeric equilibrium of 6-Methyl-2-pyridinol.

Quantitative Physical Data

The following tables summarize the key quantitative physical properties of 6-Methyl-2-pyridinol.

Table 1: General and Thermodynamic Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₇ NO	[3]
Molecular Weight	109.13 g/mol	[3]
Melting Point	157-161 °C	[4]
Boiling Point	283-284 °C	
pKa	~11.65 (for the parent 2-pyridone)	[1]
Appearance	White to cream crystalline powder	

Table 2: Solubility and Spectroscopic Data

Property	Value/Description	Reference(s)
Solubility in Water	Soluble	
UV-Vis (λ _{max})	293 nm (in H ₂ O, for parent 2-pyridone)	[1]
IR Spectrum	Characteristic peaks for C=O, N-H, C-H, and aromatic C=C stretching	[3]
¹ H NMR	Signals corresponding to methyl, and aromatic protons	[3]
¹³ C NMR	Signals for methyl, and aromatic carbons, and a carbonyl carbon	[3]

Experimental Protocols

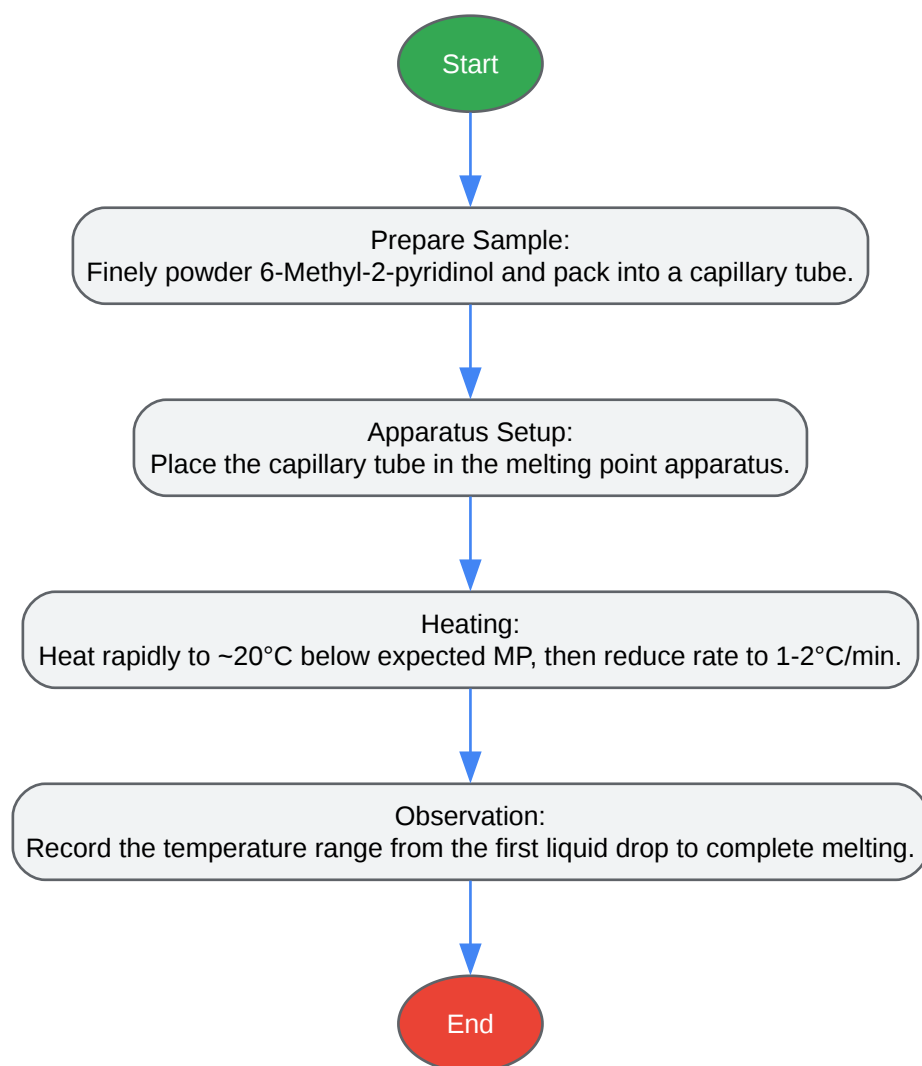
This section provides detailed methodologies for the determination of the key physical properties of 6-Methyl-2-pyridinol.

Melting Point Determination

The melting point of 6-Methyl-2-pyridinol can be determined using the capillary method with a melting point apparatus.^{[5][6][7][8]}

Methodology:

- **Sample Preparation:** A small amount of finely powdered 6-Methyl-2-pyridinol is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of a melting point apparatus.
- **Heating:** The sample is heated at a steady rate (e.g., 10 °C/min) until the temperature is approximately 15-20 °C below the expected melting point. The heating rate is then reduced to 1-2 °C/min.
- **Observation:** The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting point range.



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Figure 2: Workflow for Melting Point Determination.

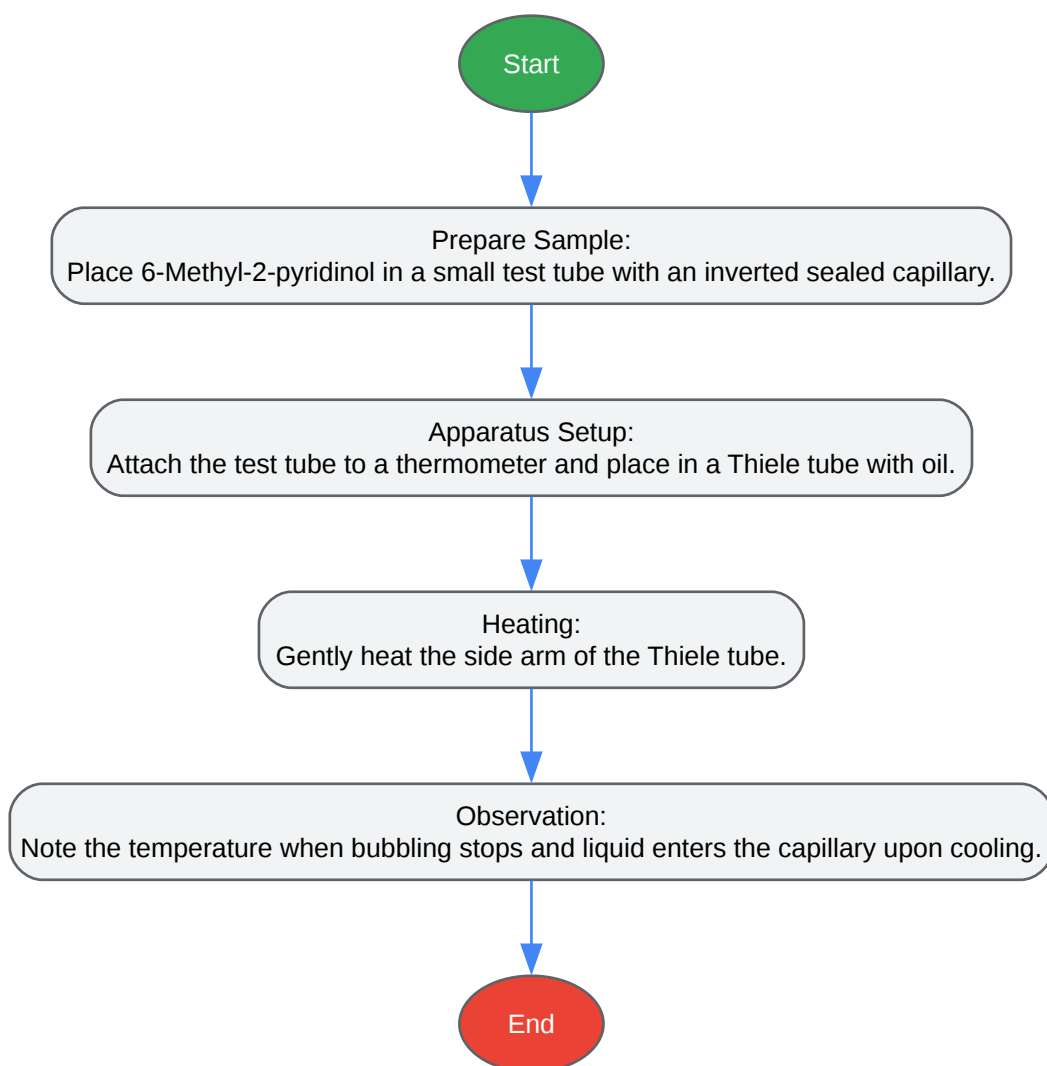
Boiling Point Determination

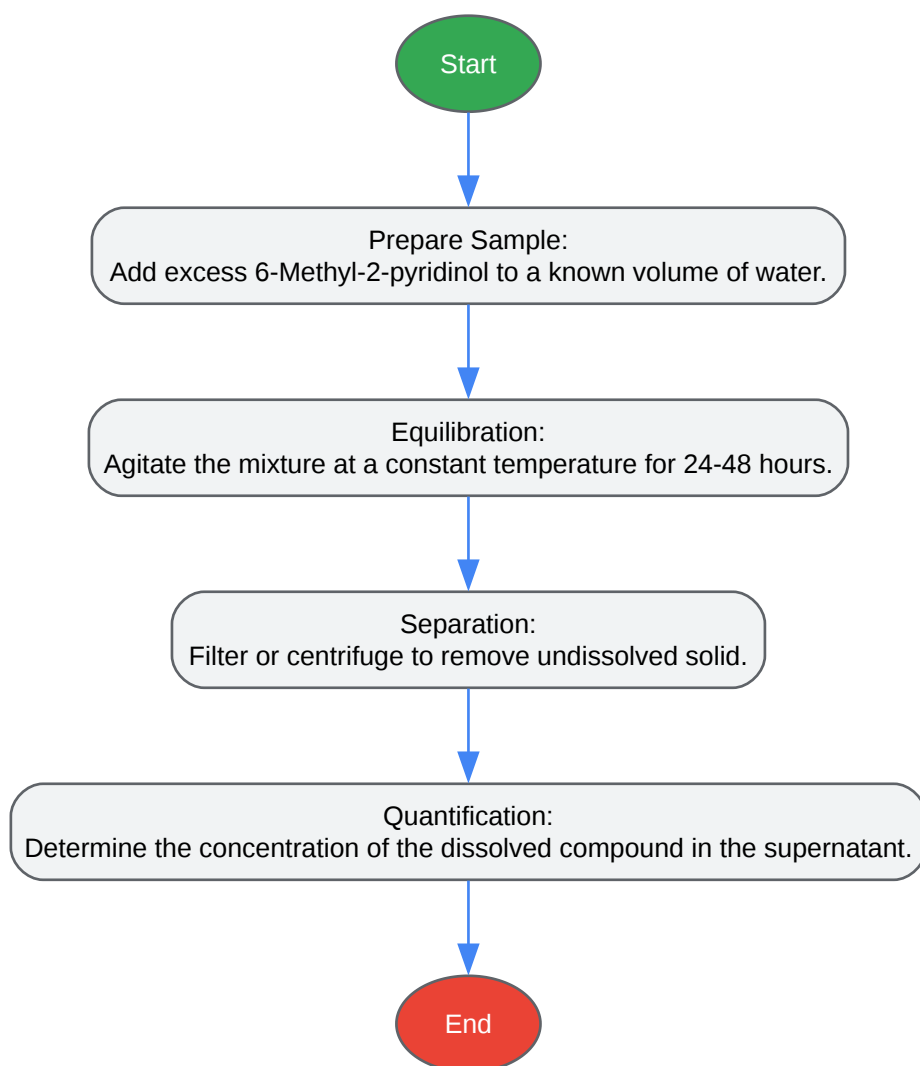
The boiling point of 6-Methyl-2-pyridinol can be determined using the Thiele tube method, which is suitable for small sample sizes.^{[9][10][11]}

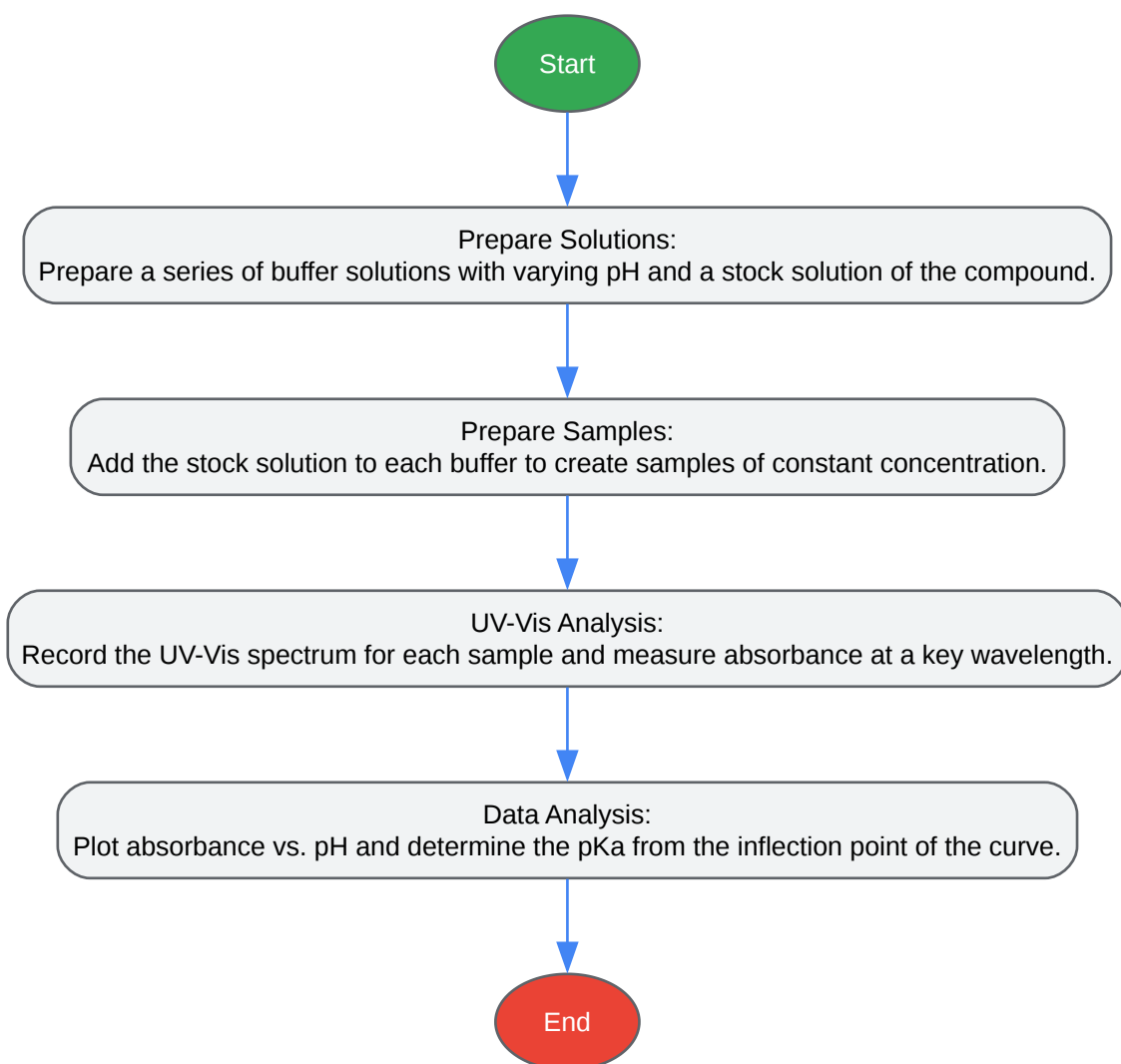
Methodology:

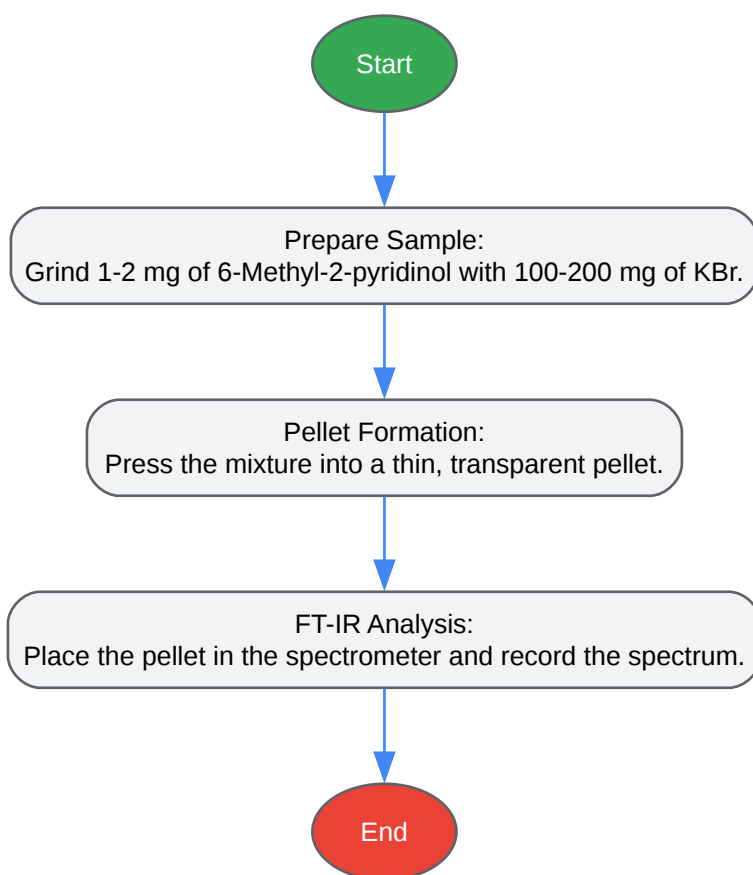
- **Sample Preparation:** A small amount of 6-Methyl-2-pyridinol is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube.

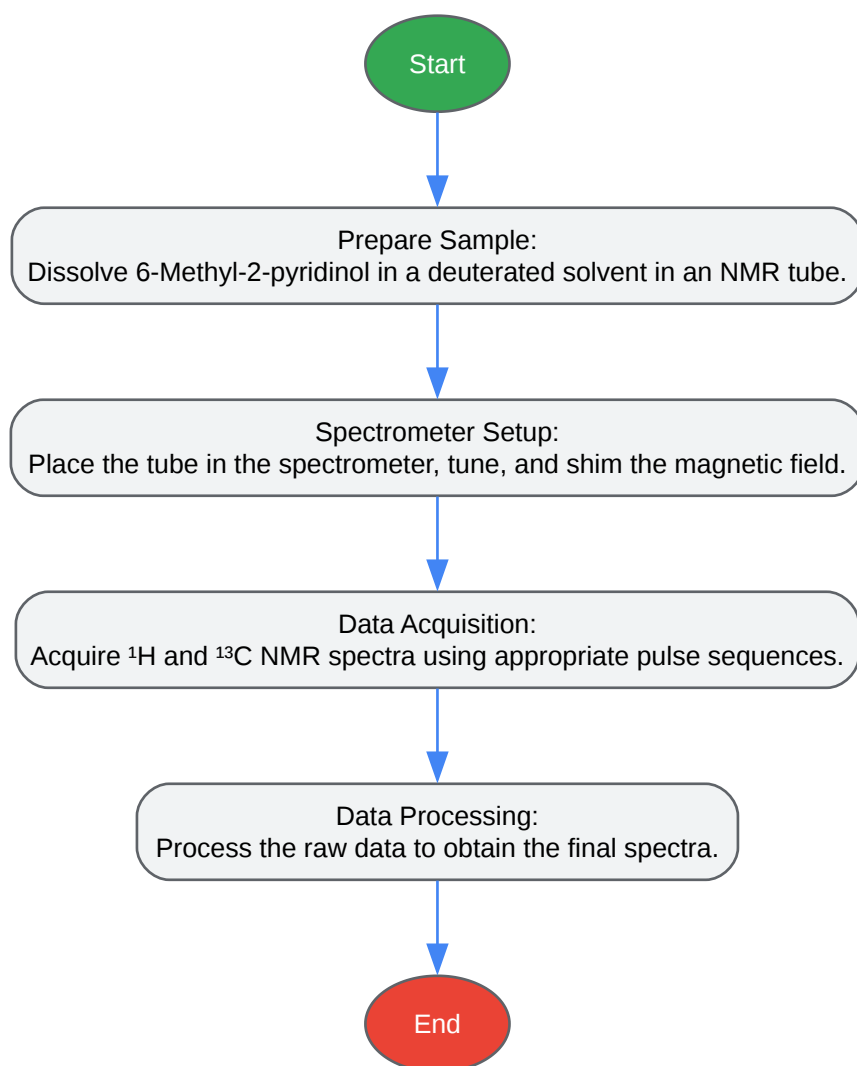
- **Apparatus Setup:** The test tube is attached to a thermometer and immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- **Observation:** As the sample heats up, a stream of bubbles will emerge from the open end of the capillary tube. The heating is then discontinued. The temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube is recorded as the boiling point.











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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of 6-Methyl-2-pyridinol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103643#physical-properties-of-6-methyl-2-pyridinol]

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